

Essential Procedures for the Safe Disposal of 3-Morpholinopropiophenone Hydrochloride

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Compound of Interest

Compound Name: 3-Morpholinopropiophenone
hydrochloride

Cat. No.: B089427

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. This document provides a detailed guide to the safe and responsible disposal of **3-Morpholinopropiophenone hydrochloride** (CAS No. 1020-16-2).

Crucial Safety Notice: Based on notifications to the European Chemicals Agency (ECHA), **3-Morpholinopropiophenone hydrochloride** is classified as a substance that is harmful if swallowed, causes serious eye irritation, skin irritation, and may cause an allergic skin reaction[1]. Therefore, it is imperative to handle this compound as a hazardous substance and follow the appropriate disposal protocols for hazardous chemical waste.

Hazard Classification Summary

Hazard Statement	Classification Source
Harmful if swallowed	ECHA[1]
Causes serious eye irritation	ECHA[1]
Causes skin irritation	ECHA[1]
May cause an allergic skin reaction	ECHA[1]

Experimental Protocol: Waste Disposal Workflow

The proper disposal of **3-Morpholinopropiophenone hydrochloride** should be managed through your institution's Environmental Health and Safety (EHS) department or equivalent authority. The following is a step-by-step guide for its disposal.

Step 1: Personal Protective Equipment (PPE) Before handling the chemical waste, ensure you are wearing appropriate PPE, including:

- Safety goggles or a face shield
- Chemical-resistant gloves (nitrile or neoprene)
- A lab coat

Step 2: Waste Collection and Labeling

- **Container:** Use a designated, leak-proof, and chemically compatible container for collecting the waste. The container should be in good condition with a secure lid.
- **Labeling:** Immediately label the waste container with a "Hazardous Waste" label. The label must include:
 - The full chemical name: "**3-Morpholinopropiophenone hydrochloride**"
 - The CAS number: "1020-16-2"
 - An indication of the hazards (e.g., "Harmful," "Irritant")
 - The accumulation start date
 - The name of the principal investigator and the laboratory location

Step 3: Waste Segregation and Storage

- **Segregation:** Do not mix **3-Morpholinopropiophenone hydrochloride** waste with other incompatible waste streams. It should be stored separately to prevent any potential chemical reactions.

- **Storage:** Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory. This area should be under the control of the laboratory personnel and away from general traffic.

Step 4: Arrange for Disposal

- **Contact EHS:** Once the waste container is full or is ready for disposal, contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup.
- **Documentation:** Complete any required waste disposal forms or manifests as per your institution's procedures.

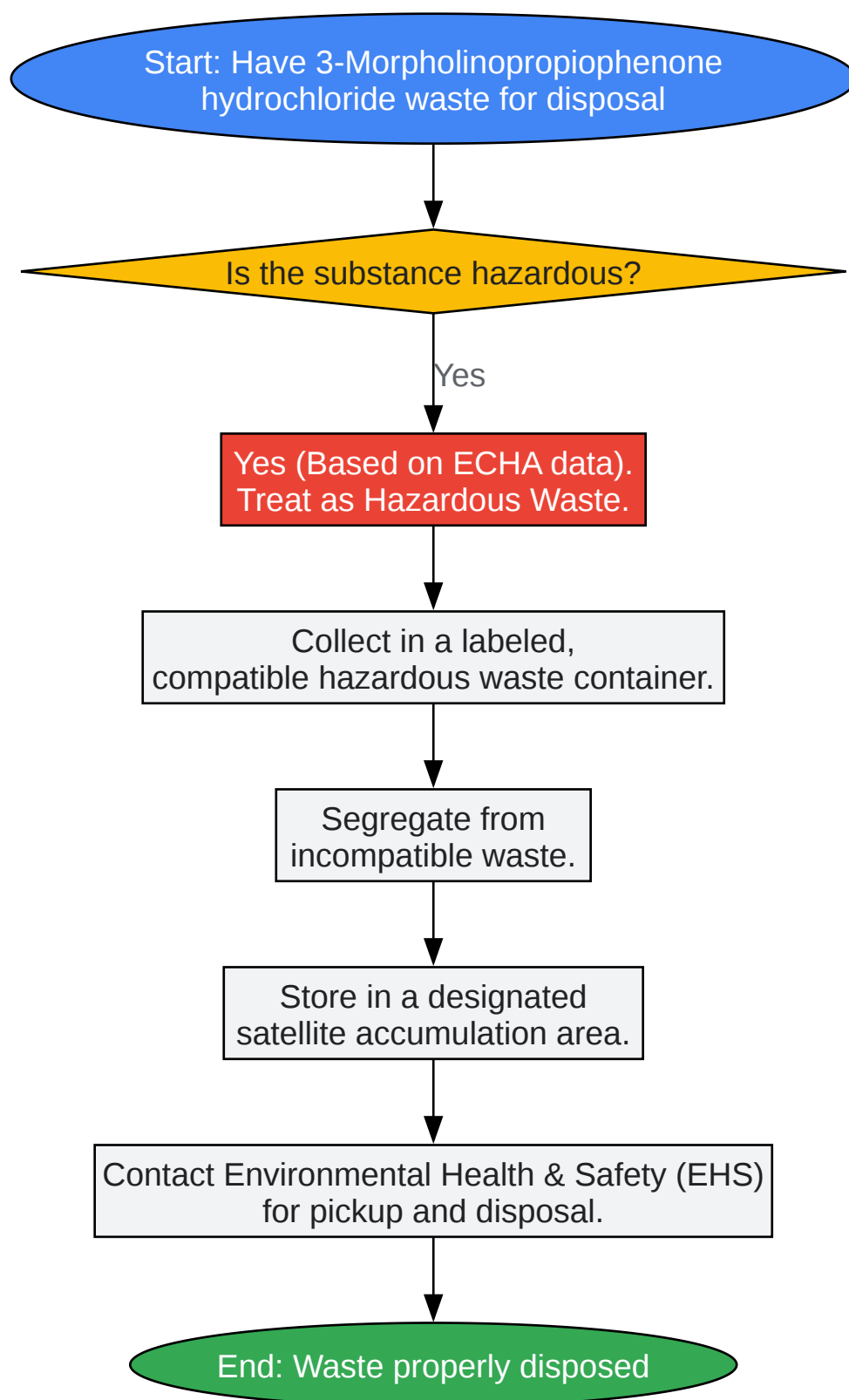
Disposal of Empty Containers: Empty containers that previously held **3-**

Morpholinopropiophenone hydrochloride must also be disposed of as hazardous waste unless they have been triple-rinsed.

- **Rinsing:** Rinse the container three times with a suitable solvent (e.g., water, if the compound is soluble).
- **Rinsate Collection:** The rinsate from all three rinses must be collected and disposed of as hazardous waste.
- **Defacing:** After triple-rinsing, deface or remove the original label from the container before disposing of it in the appropriate solid waste stream.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the disposal of **3-Morpholinopropiophenone hydrochloride**.



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Disposal workflow for **3-Morpholinopropiophenone hydrochloride**.

By adhering to these procedures, you will ensure the safe and compliant disposal of **3-Morpholinopropiophenone hydrochloride**, protecting yourself, your colleagues, and the environment. Always consult your institution's specific chemical hygiene and waste disposal plans for any additional requirements.

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References

- 1. Substance Information - ECHA [echa.europa.eu]
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